

Application Notes and Protocols: Vat Black 38 in Functional Textile Research

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Compound of Interest

Compound Name: Vat Black 38

Cat. No.: B1172229

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These application notes provide a comprehensive overview of the use of Vat Black 38 in functional textile research. While Vat Black 38 is primarily known for its exceptional colorfastness in conventional dyeing, its properties suggest potential for creating textiles with enhanced functionalities, including UV protection and antimicrobial activity.^[1] This document outlines detailed experimental protocols for the application of Vat Black 38 and the subsequent testing of these functional properties.

Overview of Vat Black 38

Vat Black 38 is a synthetic organic colorant belonging to the anthraquinone class of vat dyes.^[1] Like other vat dyes, it is insoluble in water in its pigment form.^{[2][3][4][5]} The dyeing process involves a reduction step in an alkaline medium to form a water-soluble "leuco" compound, which has an affinity for cellulosic fibers like cotton.^{[2][3][4][5]} Subsequent oxidation reforms the insoluble dye molecule, trapping it within the fiber matrix.^{[2][3][4]} This process results in excellent wash and light fastness properties.^[1]

Functional Applications and Experimental Protocols

UV Protective Textiles

The deep, intense color of Vat Black 38 makes it a prime candidate for developing textiles with a high Ultraviolet Protection Factor (UPF).^[1] Darker colors inherently absorb more UV

radiation, thus providing better protection.^[1] Studies have shown that vat dyes can significantly increase the UPF of cotton fabrics.^[1]

No specific UPF data for Vat Black 38 was found in the public domain. The following table is an illustrative example based on the general performance of dark-colored vat dyes on cotton fabric.

| Vat Black 38 Concentration (% owf) | Fabric Type | Expected UPF Range | UV Protection Category |
|------------------------------------|-------------|--------------------|------------------------|
| 1.0 | 100% Cotton | 20 - 30 | Very Good |
| 3.0 | 100% Cotton | 40 - 50 | Excellent |
| 5.0 | 100% Cotton | 50+ | Excellent |

This protocol describes the dyeing of 100% cotton fabric with Vat Black 38 to enhance its UV protective properties.

Materials:

- 100% cotton fabric, scoured and bleached
- Vat Black 38 dye
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Wetting agent
- Sequestering agent
- Levelling agent
- Hydrogen peroxide (H_2O_2) or other oxidizing agent
- Soap or synthetic detergent

- Laboratory dyeing apparatus (e.g., beaker dyer, jigger)

Procedure:

- Fabric Preparation: Begin with pre-washed and dried 100% cotton fabric to ensure removal of any impurities that could affect dyeing.
- Dye Bath Preparation:
 - Prepare a dye bath with a liquor ratio of 20:1 (20 parts water to 1 part fabric by weight).
 - Add a wetting agent (e.g., 1 g/L), sequestering agent (e.g., 2 g/L), and levelling agent (e.g., 2 g/L) to the water at 50°C.[6]
 - Disperse the required amount of Vat Black 38 (e.g., 1%, 3%, or 5% on the weight of fabric - owf) in the dye bath.
- Vatting (Reduction):
 - Add sodium hydroxide (e.g., 10-15 g/L) and sodium hydrosulfite (e.g., 15-18 g/L) to the dye bath.[5]
 - Maintain the temperature at 55-60°C for 10-15 minutes to allow for the reduction of the dye to its soluble leuco form.[2][5]
- Dyeing:
 - Introduce the cotton fabric into the reduced dye bath.
 - Raise the temperature to 60-70°C and maintain for 45-60 minutes, ensuring the fabric is fully immersed and agitated for even dyeing.[7]
- Rinsing:
 - Remove the fabric from the dye bath and rinse thoroughly with cold water to remove excess alkali and reducing agent.[2]
- Oxidation:

- Expose the fabric to air or treat with an oxidizing agent (e.g., 0.5-1.0 g/L hydrogen peroxide at 40-50°C for 10 minutes) to convert the leuco dye back to its insoluble pigment form.^{[2][7]}
- Soaping:
 - Treat the dyed fabric in a solution containing soap or a synthetic detergent (e.g., 2 g/L) at or near boiling (95-100°C) for 10-15 minutes.^{[2][7]} This step is crucial for removing loose dye particles and achieving optimal fastness.^[2]
- Final Rinsing and Drying:
 - Rinse the fabric thoroughly with hot and then cold water.
 - Dry the fabric at ambient temperature or in an oven.

The Ultraviolet Protection Factor (UPF) should be determined according to a standard method such as AS/NZS 4399:1996 or AATCC Test Method 183.

Apparatus:

- UV-Vis spectrophotometer with an integrating sphere.

Procedure:

- Condition the dyed fabric samples at a standard temperature and humidity.
- Measure the spectral transmittance of the fabric at multiple points across the UV-A (315–400 nm) and UV-B (280–315 nm) regions.
- Calculate the UPF using the measured transmittance values and the solar spectral irradiance and erythral action spectrum data as defined in the standard.

Antimicrobial Textiles

While Vat Black 38 itself is not marketed as an antimicrobial agent, some anthraquinone-based vat dyes have been shown to exhibit light-induced antimicrobial properties. Further research is

required to determine if Vat Black 38 possesses inherent antimicrobial activity. A standard method to evaluate this is the AATCC 100 test.

No specific antimicrobial data for Vat Black 38 was found in the public domain. The following table is an illustrative example of expected results from an AATCC 100 test.

| Treatment | Test Organism | Incubation Time (hours) | Bacterial Reduction (%) |
|---------------------------------|-----------------------|-------------------------|-------------------------|
| Untreated Cotton | Staphylococcus aureus | 24 | < 10 |
| Vat Black 38 (3% owf) on Cotton | Staphylococcus aureus | 24 | To be determined |
| Untreated Cotton | Escherichia coli | 24 | < 10 |
| Vat Black 38 (3% owf) on Cotton | Escherichia coli | 24 | To be determined |

This protocol outlines the quantitative assessment of antibacterial finishes on textile materials. [\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

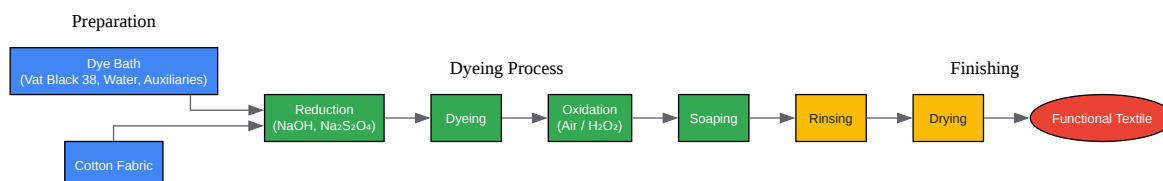
Materials:

- Vat Black 38 dyed fabric swatches (e.g., 4.8 cm diameter circular swatches).[\[10\]](#)
- Untreated control fabric swatches.
- Bacterial cultures (e.g., Staphylococcus aureus ATCC 6538, Klebsiella pneumoniae ATCC 4352).
- Nutrient broth.
- Sterile petri dishes.
- Neutralizing solution.
- Incubator.

Procedure:

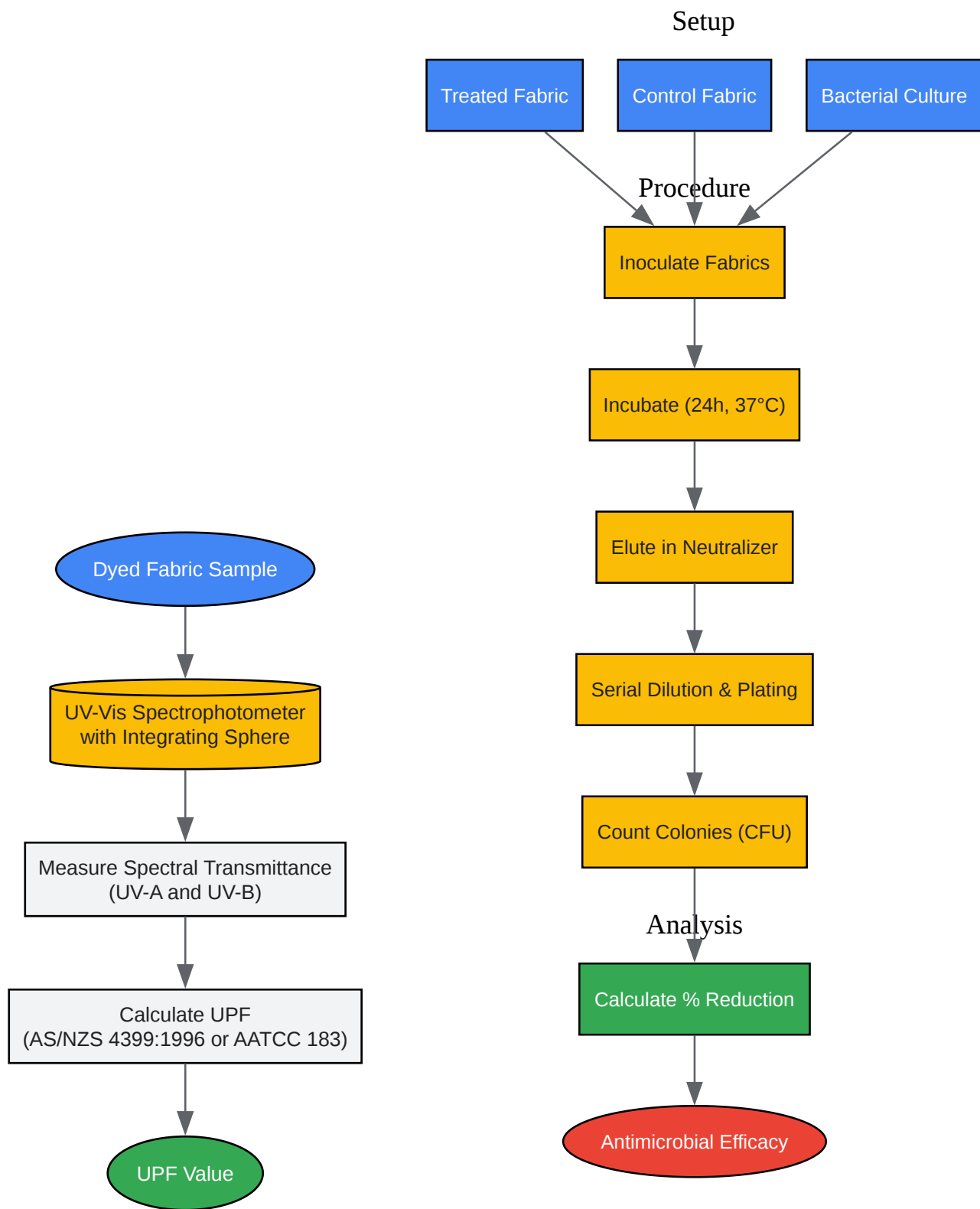
- **Sample Preparation:** Sterilize the dyed and control fabric swatches.
- **Inoculation:**
 - Prepare a standardized bacterial inoculum in nutrient broth.
 - Inoculate the fabric swatches with a specific volume (e.g., 1.0 ml) of the bacterial suspension.[\[9\]](#)
- **Incubation:**
 - Place the inoculated swatches in sterile containers.
 - Incubate at 37°C for a contact time of 18-24 hours.[\[10\]](#)
- **Elution and Plating:**
 - After incubation, transfer the swatches to a neutralizing solution to stop the antimicrobial action.
 - Perform serial dilutions of the neutralizing solution.
 - Plate the dilutions onto agar plates.
- **Enumeration:**
 - Incubate the agar plates until bacterial colonies are visible.
 - Count the number of colony-forming units (CFUs).
- **Calculation:**
 - Calculate the percentage reduction of bacteria using the following formula: % Reduction = $((A - B) / A) \times 100$ Where: A = number of bacteria recovered from the inoculated untreated control fabric immediately after inoculation. B = number of bacteria recovered from the inoculated treated test fabric after incubation.

Mandatory Visualizations Diagrams



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Caption: Workflow for the vat dyeing process of cotton with Vat Black 38.



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